

A Comprehensive Technical Guide to 4-(2-Chloroacetamido)benzoic Acid

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Compound of Interest

Compound Name: 4-(2-Chloroacetamido)benzoic acid

CAS No.: 4596-39-8

Cat. No.: B1267507

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For Researchers, Scientists, and Drug Development Professionals

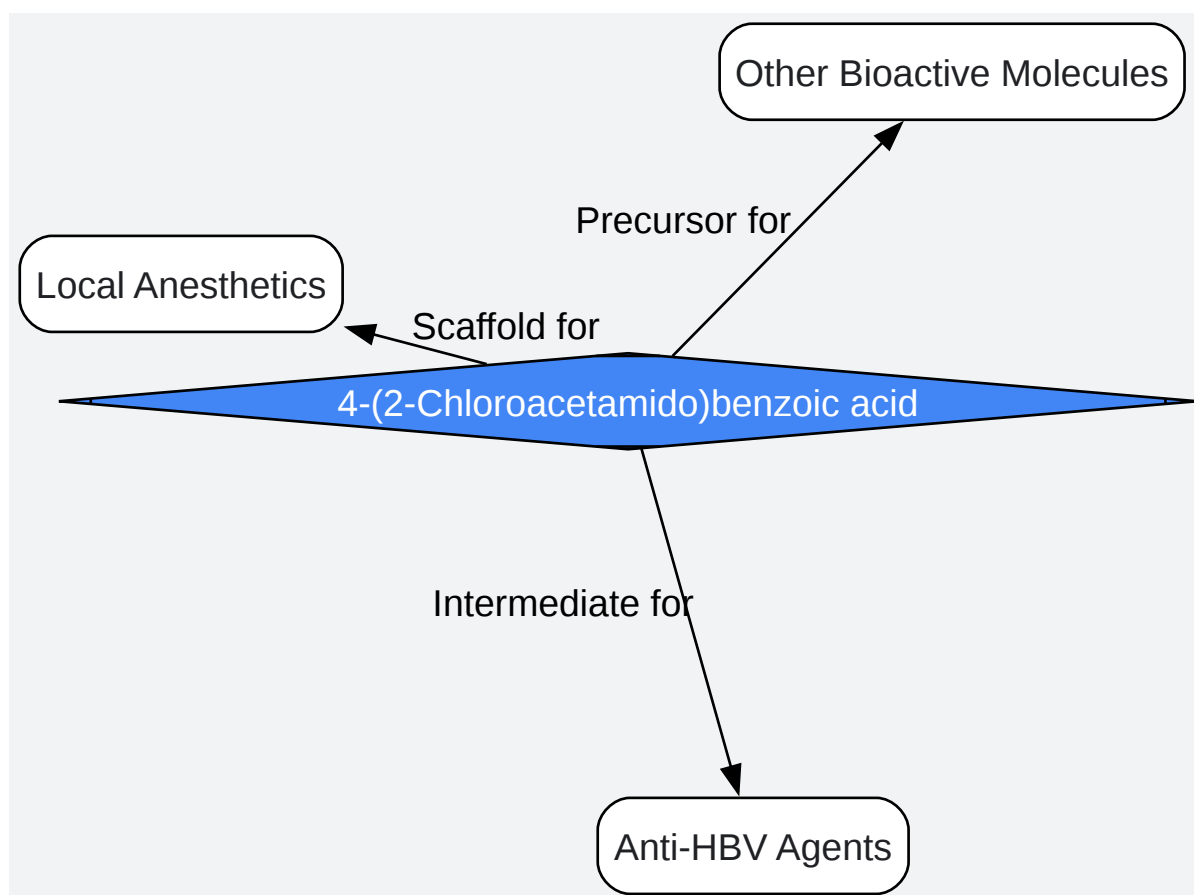
Executive Summary

This technical guide provides an in-depth exploration of **4-(2-Chloroacetamido)benzoic acid** (CAS No: 4596-39-8), a pivotal chemical intermediate in the synthesis of novel therapeutic agents. This document details its fundamental physicochemical properties, provides a validated synthesis protocol, outlines methods for analytical characterization, and discusses its significant applications in drug discovery, particularly as a scaffold for local anesthetics and antiviral compounds. The guide is structured to serve as a practical resource for researchers, offering both theoretical insights and actionable experimental methodologies.

Introduction: A Versatile Synthetic Building Block

4-(2-Chloroacetamido)benzoic acid is a bifunctional organic compound featuring a carboxylic acid group and a reactive chloroacetamide moiety. This unique structure makes it an exceptionally valuable starting material, or intermediate, in medicinal chemistry. The carboxylic acid provides a handle for forming esters or amides, while the chloroacetyl group serves as a

potent electrophile, enabling covalent modification or further functionalization. Its most notable role is as a key precursor in the development of derivatives with significant biological activity. For instance, it is a reported intermediate in the synthesis of certain Matijing-Su (MTS) derivatives, which have been investigated for their potent anti-hepatitis B virus (HBV) activity[1][2]. Furthermore, its scaffold has been extensively used to design and synthesize novel local anesthetic agents[3][4][5]. The Chemical Abstracts Service (CAS) has assigned the number 4596-39-8 to this compound[1][6][7].



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Caption: Core applications of **4-(2-Chloroacetamido)benzoic acid**.

Physicochemical and Safety Profile

A thorough understanding of the compound's properties is critical for its effective use in synthesis and for ensuring laboratory safety.

Physical and Chemical Properties

The key properties of **4-(2-Chloroacetamido)benzoic acid** are summarized in the table below, compiled from various chemical data providers[1][6][7][8][9].

Property	Value
CAS Number	4596-39-8
Molecular Formula	C ₉ H ₈ ClNO ₃
Molecular Weight	213.62 g/mol
Appearance	White to Off-White Solid
Melting Point	264 °C (decomposes)
Boiling Point	468.8 ± 30.0 °C (Predicted)
Density	1.458 ± 0.06 g/cm ³ (Predicted)
pKa	4.27 ± 0.10 (Predicted)
Solubility	Slightly soluble in DMSO and Acetic Acid
SMILES String	<chem>OC(=O)c1ccc(NC(=O)CCl)cc1</chem>
InChI Key	FNXAWVZXABMYRM-UHFFFAOYSA-N

Safety and Handling

4-(2-Chloroacetamido)benzoic acid is classified as an irritant. Proper safety precautions are mandatory during handling.

- Hazard Classifications: Skin Irritant (Category 2), Eye Irritant (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)[1][9].
- Signal Word: Warning[1][9].
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[1][2].

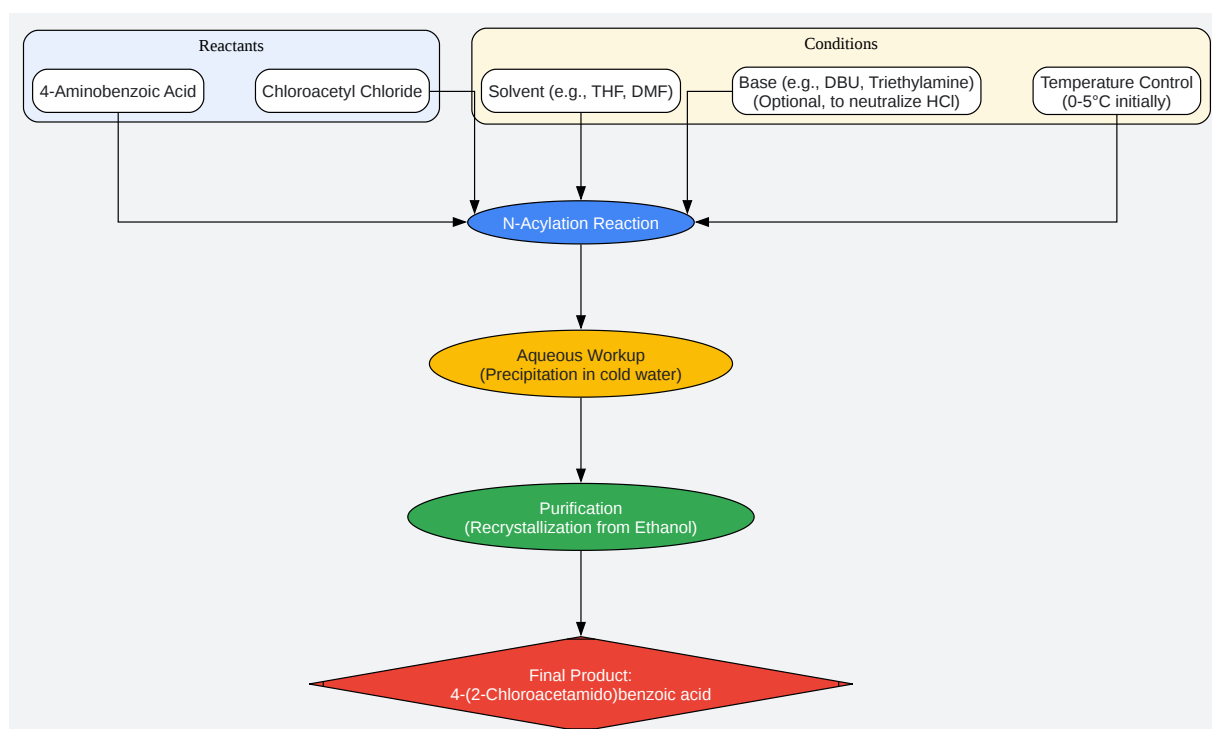
- Personal Protective Equipment (PPE): Use of a dust mask (type N95 or equivalent), chemical safety goggles, and nitrile gloves is required[1][2]. Work should be conducted in a well-ventilated area or a chemical fume hood[9].
- Storage: Store in a cool, dry place at 2-8°C, away from incompatible materials[8][9].

Synthesis and Purification

The most common and direct synthesis route involves the N-acylation of 4-aminobenzoic acid with chloroacetyl chloride.

Reaction Principle

The synthesis is a classic Schotten-Baumann reaction. The primary amine of 4-aminobenzoic acid acts as a nucleophile, attacking the electrophilic carbonyl carbon of chloroacetyl chloride. This forms a tetrahedral intermediate which then collapses, eliminating a chloride ion to form the amide bond. An equivalent of hydrogen chloride (HCl) is produced as a byproduct, which is typically neutralized by a base added to the reaction mixture or by using an excess of the starting amine.



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Caption: General workflow for the synthesis of the title compound.

Detailed Experimental Protocol

This protocol is adapted from general procedures for the synthesis of N-aryl chloroacetamides[10].

- **Setup:** Equip a three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a nitrogen inlet.
- **Dissolution:** To the flask, add 4-aminobenzoic acid (1 equivalent) and a suitable solvent such as Tetrahydrofuran (THF). Stir the mixture until the solid is fully suspended.
- **Cooling:** Place the flask in an ice-salt bath to cool the contents to 0-5°C. This is a critical step to control the exothermic nature of the acylation reaction.
- **Reagent Addition:** Add chloroacetyl chloride (1.05 equivalents) dropwise via the dropping funnel over 30 minutes, ensuring the internal temperature does not rise above 5°C. Vigorous stirring is essential.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 3-6 hours.
- **Monitoring:** The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) using a mobile phase such as Ethyl Acetate/Hexane (e.g., 3:7 v/v). The disappearance of the 4-aminobenzoic acid spot indicates completion.
- **Isolation:** Once complete, slowly pour the reaction mixture into a beaker containing crushed ice or cold water with vigorous stirring. A precipitate will form.
- **Filtration:** Collect the solid product by vacuum filtration and wash the filter cake thoroughly with cold water to remove any residual HCl and unreacted starting materials.
- **Drying:** Dry the crude product in a vacuum oven at 60-70°C.

Purification

The crude product can be effectively purified by recrystallization from a suitable solvent, such as ethanol, to yield a white to off-white crystalline solid with high purity[10][11]. The purity should be confirmed by melting point analysis and the analytical techniques described below.

Analytical Characterization

Rigorous characterization is essential to confirm the structure and purity of the synthesized **4-(2-Chloroacetamido)benzoic acid**.

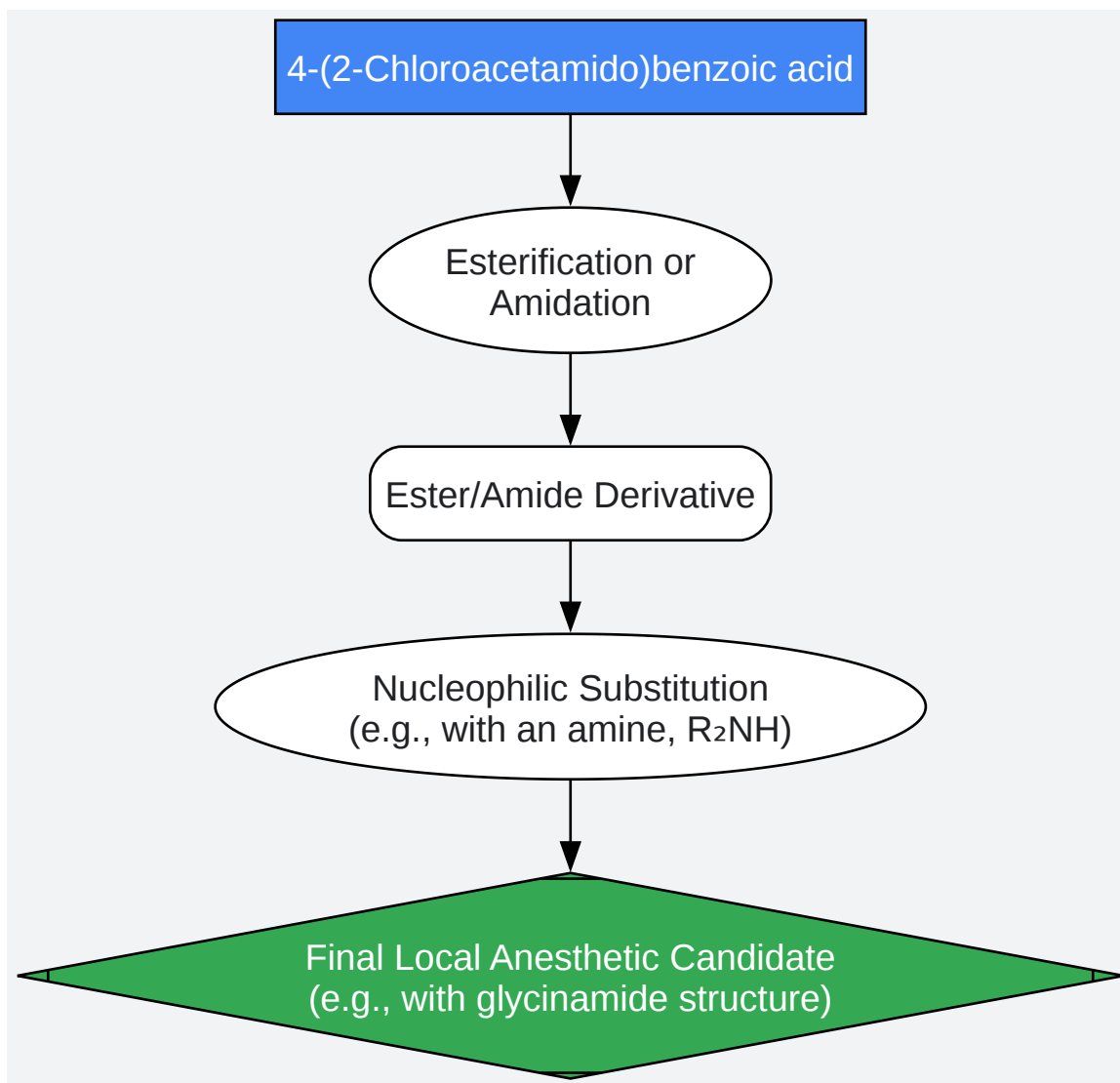
Technique	Expected Observations
^1H NMR (DMSO- d_6)	~12.8 ppm (broad singlet, 1H, -COOH), ~10.6 ppm (singlet, 1H, -NH-), ~7.9 ppm (doublet, 2H, aromatic protons ortho to -COOH), ~7.7 ppm (doublet, 2H, aromatic protons ortho to -NH-), ~4.3 ppm (singlet, 2H, -CH ₂ Cl). Chemical shifts are approximate and can vary.
^{13}C NMR (DMSO- d_6)	~167 ppm (-COOH), ~165 ppm (-C=O, amide), ~143 ppm (Ar-C), ~131 ppm (Ar-CH), ~125 ppm (Ar-C), ~119 ppm (Ar-CH), ~44 ppm (-CH ₂ Cl). Chemical shifts are approximate.
FTIR (KBr Pellet)	~3300 cm^{-1} (N-H stretch), ~3000-2500 cm^{-1} (broad, O-H stretch of carboxylic acid), ~1690 cm^{-1} (C=O stretch, carboxylic acid), ~1670 cm^{-1} (C=O stretch, amide I band), ~1540 cm^{-1} (N-H bend, amide II band), ~750-650 cm^{-1} (C-Cl stretch)[12][13].
Mass Spectrometry (ESI-)	Predicted $[\text{M-H}]^-$ at m/z 212.01[14]. The isotopic pattern for one chlorine atom ($^{35}\text{Cl}/^{37}\text{Cl}$ in ~3:1 ratio) should be observable in high-resolution mass spectra.
HPLC	A reversed-phase HPLC method (e.g., using a C18 column with a water/acetonitrile mobile phase containing an acid modifier like formic acid) should show a single major peak, allowing for purity assessment[15].

Applications in Research and Drug Development

The primary value of **4-(2-Chloroacetamido)benzoic acid** lies in its utility as a versatile synthetic intermediate. The chloroacetamide group is a key pharmacophore and a reactive handle for building more complex molecules.

Intermediate for Local Anesthetics

Researchers have synthesized series of ester and amide derivatives from **4-(2-Chloroacetamido)benzoic acid** and evaluated them for local anesthetic activity[3][4]. The design rationale posits that the electron-withdrawing nature of the chloroacetyl group can influence the ionization characteristics of the molecule, a key factor in the mechanism of action for local anesthetics[4][5]. The carboxylic acid can be converted to an ester or amide (the "intermediate chain"), and the chloroacetyl group can be further substituted to introduce a hydrophilic amine terminus, mimicking the classic three-component structure of a local anesthetic (lipophilic part - intermediate chain - hydrophilic part).



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Caption: Synthetic pathway from the title compound to local anesthetic candidates.

Precursor for Antiviral Agents

The synthesis of certain derivatives of Matijung-Su (MTS), a natural product with anti-HBV activity, has been reported to use **4-(2-Chloroacetamido)benzoic acid** as a key intermediate^{[1][2]}. In these syntheses, the chloroacetamide moiety serves as a reactive partner for coupling with other molecular fragments, demonstrating its utility in constructing complex natural product analogues aimed at improving therapeutic profiles.

Conclusion

4-(2-Chloroacetamido)benzoic acid is more than a simple chemical; it is an enabling tool for innovation in drug discovery. Its straightforward synthesis, well-defined physicochemical properties, and, most importantly, its bifunctional reactivity make it an indispensable building block for medicinal chemists. The successful application of this intermediate in the development of local anesthetics and antiviral compound scaffolds underscores its significant potential. This guide provides the foundational knowledge required for researchers to confidently and safely incorporate this versatile compound into their synthetic programs, paving the way for the discovery of next-generation therapeutics.

References

- ChemBK. **4-(2-Chloroacetamido)Benzoic Acid**. [\[Link\]](#)
- ResearchGate. Scheme 1: Synthesis of 4-(2-chloroacetamido) benzoic acid derivatives.... [\[Link\]](#)
- ResearchGate. (PDF) 4-(2-Chloroacetamido) Benzoic Acid Derivatives as Local Anesthetic Agents:Design, Synthesis, and Characterization. [\[Link\]](#)
- Semantic Scholar. 4-(2-Chloroacetamido) Benzoic Acid Derivatives as Local Anesthetic Agents:Design, Synthesis, and Characterization. [\[Link\]](#)
- The Royal Society of Chemistry. Supplementary Information. [\[Link\]](#)
- National Institutes of Health (NIH). CBA (4-chloro-2-(2-chlorophenoxy)acetamido) benzoic acid) inhibits TMEM206 mediated currents.... [\[Link\]](#)
- PubChem. **4-(2-chloroacetamido)benzoic acid**. [\[Link\]](#)
- Biological Magnetic Resonance Bank. bmse000438 4-Chlorobenzoic Acid. [\[Link\]](#)
- ResearchGate. DFT results of **4-(2-chloroacetamido)benzoic acid** derivatives. [\[Link\]](#)
- Rasayan J. Chem. A facile amidation of chloroacetyl chloride using DBU. [\[Link\]](#)
- Organic Syntheses. Procedure for Acylation. [\[Link\]](#)
- NIST WebBook. 4-Chlorobenzoic acid, TMS derivative. [\[Link\]](#)

- Doc Brown's Chemistry. Infrared Spectrum of Benzoic Acid. [[Link](#)]
- SpectraBase. p-(2-Chloroacetamido)benzoic acid, ethyl ester - FTIR Spectrum. [[Link](#)]
- Human Metabolome Database. ^1H NMR Spectrum (1D, D_2O , experimental) for Benzoic acid. [[Link](#)]
- HELIX Chromatography. HPLC Methods for analysis of Benzoic acid. [[Link](#)]
- The Royal Society of Chemistry. Supporting Information - General procedure for synthesis 2-chloro-N-phenylacetamide derivatives. [[Link](#)]
- NIST WebBook. Benzoic acid - Infrared Spectrum. [[Link](#)]
- U.S. Food & Drug Administration. Determination of Benzoic Acid, Sorbic Acid, and Parabens by HPLC. [[Link](#)]

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Sources

- 1. 4-(2-氯酰氨)苯甲酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-(2-Chloroacetamido)benzoic acid 97 4596-39-8 [sigmaaldrich.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. 4-(2-Chloroacetamido) Benzoic Acid Derivatives as Local Anesthetic Agents: Design, Synthesis, and Characterization | Semantic Scholar [semanticscholar.org]
- 6. CAS 4596-39-8 | 4-(2-chloroacetamido)benzoic acid - Synblock [synblock.com]
- 7. 4-(2-CHLOROACETAMIDO)BENZOIC ACID | 4596-39-8 [chemicalbook.com]
- 8. chembk.com [chembk.com]

- [9. 4-\(2-CHLOROACETAMIDO\)BENZOIC ACID price, buy 4-\(2-CHLOROACETAMIDO\)BENZOIC ACID - chemicalbook \[chemicalbook.com\]](#)
- [10. sphinxsai.com \[sphinxsai.com\]](#)
- [11. rsc.org \[rsc.org\]](#)
- [12. infrared spectrum of benzoic acid C7H6O2 C6H5COOH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [13. Benzoic acid \[webbook.nist.gov\]](#)
- [14. PubChemLite - 4-\(2-chloroacetamido\)benzoic acid \(C9H8ClNO3\) \[pubchemlite.lcsb.uni.lu\]](#)
- [15. helixchrom.com \[helixchrom.com\]](#)
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